

Application Note: Chiral Resolution of 1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine

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Compound of Interest

Compound Name: 1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine
Cat. No.: B13579820

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Introduction & Molecule Profile[1]

1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine presents a unique stereochemical challenge. It possesses a chiral center at the

-carbon of the ethyl chain and potential cis/trans isomerism on the cyclohexane ring. High-purity isolation of the specific enantiomer (typically the (S)-isomer for bioactivity in this class) is required for pharmaceutical applications.

Chemical Profile

Property	Specification
IUPAC Name	1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine
Molecular Formula	
Molecular Weight	169.31 g/mol
Chiral Centers	1 (Exocyclic -carbon) + Ring Isomerism
Solubility	Soluble in alcohols, ethers, DCM; Insoluble in water (free base).
Key Challenge	Steric bulk of the trimethylcyclohexyl group hinders salt packing.

Strategic Resolution Protocol

Selection of Resolving Agent

For lipophilic amines lacking polar functional groups (other than the amine), (S)-(+)-Mandelic Acid is the primary candidate. The phenyl ring of mandelic acid provides

-stacking opportunities that stabilize the crystal lattice against the aliphatic bulk of the cyclohexyl group.

- Primary Agent: (S)-(+)-Mandelic Acid (CAS: 17199-29-0)
- Secondary Agent (Screening): (-)-O,O'-Dibenzoyl-L-tartaric acid (L-DBTA) (CAS: 2743-38-6)
 - Use if Mandelic acid yields oils instead of crystals.

Solvent System Engineering

The choice of solvent is critical to drive the "Pasteur Effect" (solubility difference between diastereomers).

- Preferred System: 2-Propanol (IPA) or Ethanol/Ethyl Acetate (1:1).

- Rationale: Alcohols solubilize the free amine but allow the salt to crystallize. Aprotic cosolvents (EtOAc) reduce solubility to force precipitation.

Step-by-Step Experimental Procedure

Phase 1: Screening & Salt Formation (Small Scale)

Objective: Determine the optimal resolving agent and solvent.

- Preparation: Dissolve 1.0 mmol (169 mg) of racemic **1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine** in 2 mL of solvent (e.g., IPA).
- Addition: Add 1.0 mmol (152 mg) of (S)-(+)-Mandelic acid.
 - Note: A 1:1 stoichiometry is crucial for initial screening to form the neutral salt.
- Thermal Cycle: Heat to 70°C until clear. Cool slowly to 25°C at a rate of 5°C/hour.
- Observation:
 - Crystals: Harvest and check optical rotation.
 - Oil: Re-heat and add seed crystal or change solvent to EtOH/EtOAc.
 - No Precipitate: Concentrate solution or cool to 4°C.

Phase 2: Preparative Resolution (Scale-Up Protocol)

Target: 10g Scale Resolution using (S)-Mandelic Acid.

Step 1: Crystallization

- Charge: In a 250 mL reactor, charge 10.0 g (59 mmol) of Racemic Amine.
- Solvent: Add 50 mL of 2-Propanol (IPA). Stir at 25°C.
- Acid Addition: Add 9.0 g (59 mmol) of (S)-(+)-Mandelic acid.
 - Process Tip: Adding slightly less than 1 equivalent (0.95 eq) can sometimes improve ee by leaving the most soluble impurities in the mother liquor.

- Dissolution: Heat the slurry to 75-80°C (reflux) until a clear homogeneous solution is obtained.
- Controlled Cooling:
 - Cool to 60°C over 30 mins.
 - Seeding (Critical): At 60°C, add 10 mg of pure diastereomeric salt seed (if available from screening).
 - Cool to 20°C over 4 hours (Linear ramp).
 - Hold at 20°C for 2 hours.
- Filtration: Filter the white crystalline solid. Wash the cake with 10 mL of cold IPA.
 - Checkpoint: Save the Mother Liquor (enriched in the opposite enantiomer).

Step 2: Recrystallization (Enrichment)

If the specific rotation

is lower than target (>98% ee), perform recrystallization.

- Dissolve the wet cake in minimal boiling Ethanol (approx. 1:5 w/v).
- Allow to cool slowly to room temperature.
- Filter and dry.

Step 3: Liberation of the Free Base

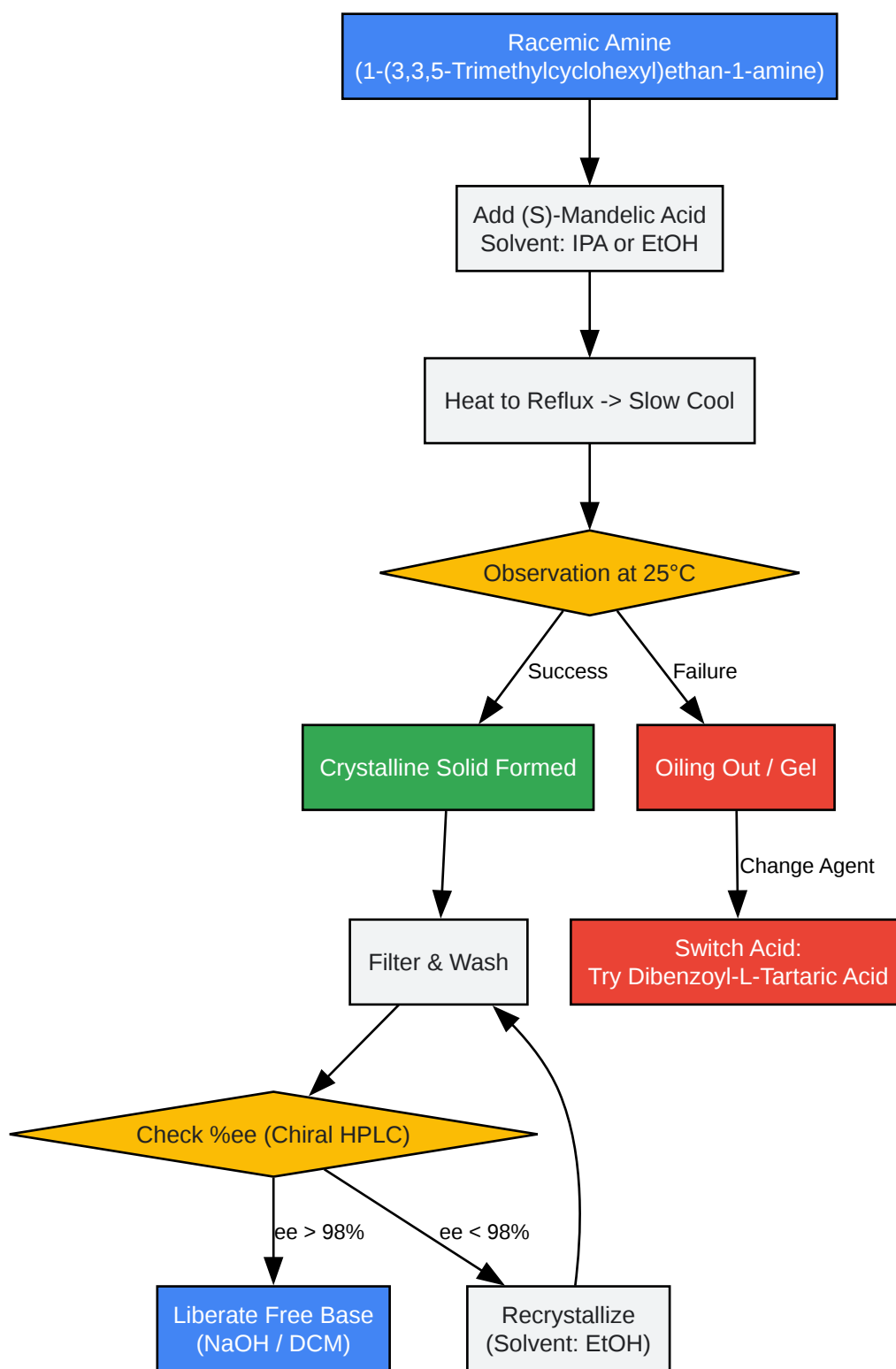
- Suspend the purified salt in Dichloromethane (DCM) and 1M NaOH (aq) (1:1 ratio).
- Stir vigorously for 30 minutes until the solid disappears.
- Separate the organic layer. Extract the aqueous layer once more with DCM.
- Dry organic phase over

, filter, and concentrate in vacuo.

- Result: Enantiopure **1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine** as a colorless oil.

Process Logic & Validation (Self-Correcting Workflow)

The following diagram illustrates the decision-making pathway for the resolution process.



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Caption: Workflow for the optical resolution of **1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine** showing critical decision points.

Analytical Validation Methods

To ensure the trustworthiness of the protocol, the following analytical methods must be established before starting.

Chiral HPLC Method

- Column: Daicel Chiralcel OD-H or AD-H (5 μ m, 4.6 x 250 mm).
- Mobile Phase: Hexane : IPA : Diethylamine (90 : 10 : 0.1).
 - Note: Diethylamine is essential to suppress peak tailing of the amine.
- Flow Rate: 0.5 mL/min.
- Detection: UV at 210 nm (low wavelength due to lack of chromophores) or Refractive Index (RI).

Optical Rotation

- Instrument: Polarimeter (Na D-line, 589 nm).
- Concentration: $c = 1.0$ in Ethanol.
- Expectation: Compare

with literature values for analogous 1-cyclohexylethylamine derivatives if specific data is unavailable (typically range

to

).

Application: Using the Amine as a Resolving Agent

Reverse Application Note

Once resolved, (S)-**1-(3,3,5-Trimethylcyclohexyl)ethan-1-amine** becomes a powerful Chiral Base for resolving acidic racemates. Its high steric bulk (trimethylcyclohexyl group) makes it particularly effective for:

- Atropisomeric Biaryls: Resolving hindered biaryl acids where "flat" amines (like PEA) fail to discriminate.
- Chiral Phosphoric Acids: Used in the resolution of BINOL-derived phosphoric acids.

Protocol for Use:

- Mix Racemic Acid (1.0 eq) + (S)-Amine (0.5 eq) in Acetone.
- The high lipophilicity often drives the precipitation of the less soluble diastereomeric salt in polar aprotic solvents.

References

- Jacques, J., Collet, A., & Wilen, S. H. (1981). Enantiomers, Racemates, and Resolutions. Wiley-Interscience. (The foundational text for classical resolution logic).
- Saigo, K., et al. (1977). "Optical Resolution of 1-Phenylethylamine and 1-Cyclohexylethylamine". Bulletin of the Chemical Society of Japan. [Link](#) (Protocol basis for cyclohexyl amine derivatives).
- Porter, W. H. (1991). "Resolution of Chiral Drugs".^[1] Pure and Applied Chemistry. [Link](#)
- Gao, C. Z., et al. (2014).^[1] "Efficient Chiral Resolution of (±)-Cyclohexane-1,2-Diamine". Journal of Chemical Research.^[1] (Demonstrates resolution of hindered cyclohexyl amines using tartaric acid derivatives). [Link](#)
- BASF SE. (2023). "ChiPros® – Chiral Amines Portfolio". (Reference for industrial availability of chiral amine building blocks). [Link](#)

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Sources

- [1. researchgate.net](#) [[researchgate.net](#)]

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